

# Safety and handling precautions for 5-(Bromomethyl)benzofuran

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-(Bromomethyl)benzofuran

Cat. No.: B1603608

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **5-(Bromomethyl)benzofuran**

## Introduction and Compound Profile

**5-(Bromomethyl)benzofuran** (CAS No: 188862-35-3, Molecular Formula: C<sub>9</sub>H<sub>7</sub>BrO) is a heterocyclic aromatic compound of significant interest to the pharmaceutical and agrochemical research sectors.<sup>[1]</sup> Its utility stems from the benzofuran scaffold, a privileged structure in medicinal chemistry, combined with a highly reactive bromomethyl (-CH<sub>2</sub>Br) group at the 5-position.<sup>[1][2]</sup> This functional group serves as a versatile synthetic handle, enabling alkylation and further molecular elaboration, making it a crucial building block for constructing more complex therapeutic and biologically active molecules.<sup>[1][2]</sup>

However, the very reactivity that makes this compound valuable also necessitates a rigorous and well-informed approach to its handling and safety. The presence of the bromomethyl group, a potent lachrymator and alkylating agent, alongside the inherent hazards of the brominated benzofuran core, presents a multifaceted risk profile. This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses required for the safe utilization of **5-(Bromomethyl)benzofuran** in a research and development setting.

## Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the foundation of safe laboratory practice. While specific toxicological data for **5-(Bromomethyl)benzofuran** is limited, a robust risk

assessment can be constructed by analyzing data from the compound itself, its close structural analogs like 5-Bromobenzofuran, and the general chemical class.

## GHS Classification and Physicochemical Properties

The known and inferred hazards associated with **5-(Bromomethyl)benzofuran** and its analogs are summarized below. It is imperative to treat the compound as possessing all these potential hazards.

| Property/Hazard        | Classification/Value  | Source(s)    |
|------------------------|---|--------------|
| GHS Hazard Statements  | H302: Harmful if swallowed<br>H314: Causes severe skin burns and eye damage<br>H315: Causes skin irritation<br>H319: Causes serious eye irritation<br>H335: May cause respiratory irritation<br>H351: Suspected of causing cancer | [1][3][4][5] |
| Signal Word            | Danger / Warning  | [4][6]       |
| Hazard Classifications | Acute Toxicity 4 (Oral)<br>Skin Corrosion/Irritation<br>1B/2Serious Eye<br>Damage/Irritation<br>1/2ACarcinogenicity 2Specific Target Organ Toxicity - Single Exposure 3 (Respiratory)   | [1][4][5]    |
| Molecular Weight       | 211.06 g/mol  | [1]          |
| Incompatible Materials | Strong oxidizing agents,<br>Strong bases, Amines,<br>Reducing agents.   | [7]          |

## Analysis of Key Hazards

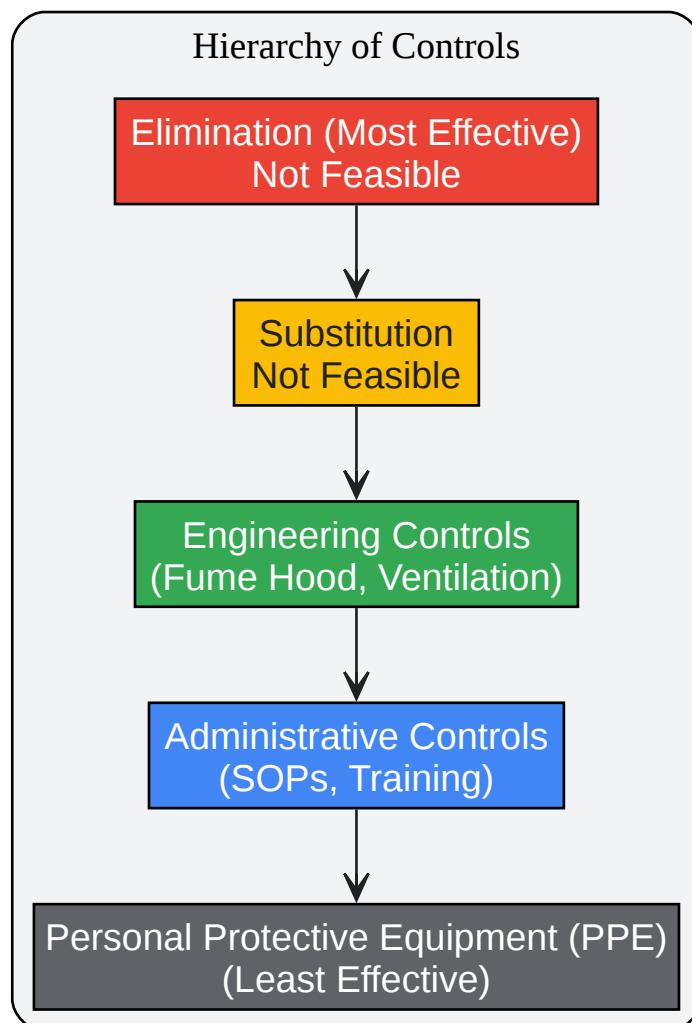
- **Corrosivity and Irritation:** The bromomethyl group is a strong alkylating agent. Direct contact with skin or eyes can lead to severe chemical burns and irreversible eye damage (H314).[1] Vapors and aerosols are highly irritating to the respiratory tract (H335).[4][8] The causality lies in the electrophilic nature of the benzylic carbon, which readily reacts with biological nucleophiles (e.g., amines, thiols in proteins and DNA), leading to cellular damage.
- **Acute Toxicity:** The compound is classified as harmful if swallowed (H302).[1] Ingestion can lead to systemic toxicity.
- **Carcinogenicity:** Based on data for the 5-Bromobenzofuran core, this compound is suspected of causing cancer (H351).[3][4][5] This classification warrants the highest level of precaution to minimize any potential for long-term exposure.
- **Reactivity:** The benzofuran ring system can be susceptible to electrophilic attack, and the compound as a whole is incompatible with strong oxidizing agents and bases.[7][9] Like other ethers, benzofuran derivatives may have the potential to form explosive peroxides upon prolonged exposure to air and light, a risk that must be managed through proper storage.

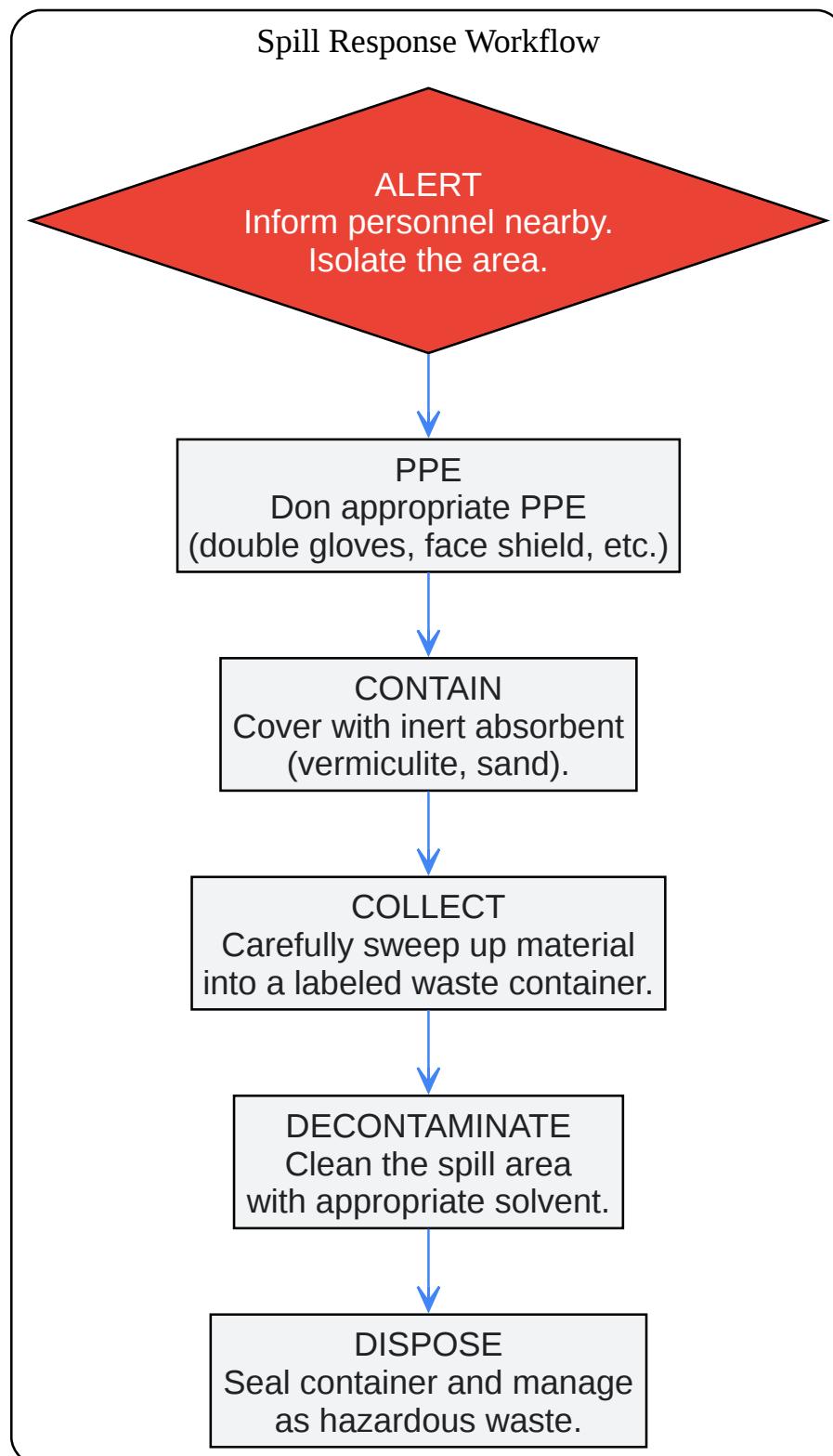
## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. This begins with robust engineering controls and is supplemented by meticulous use of appropriate PPE.

## Hierarchy of Controls

The most effective safety strategies prioritize engineering and administrative controls to minimize reliance on PPE alone.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-(Bromomethyl)benzofuran|CAS 188862-35-3 [benchchem.com]
- 2. 5-Bromo-2-(bromomethyl)-benzofuran | Benchchem [benchchem.com]
- 3. Benzofuran, 5-bromo- | C8H5BrO | CID 90015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Bromobenzofuran 97 23145-07-5 [sigmaaldrich.com]
- 5. 5-Bromobenzofuran 97 23145-07-5 [sigmaaldrich.com]
- 6. chembk.com [chembk.com]
- 7. fishersci.com [fishersci.com]
- 8. aksci.com [aksci.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Safety and handling precautions for 5-(Bromomethyl)benzofuran]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1603608#safety-and-handling-precautions-for-5-bromomethyl-benzofuran>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)